

An In-depth Technical Guide to the Thiodiglycol-d8 Certificate of Analysis

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Compound of Interest

Compound Name: Thiodiglycol-d8

Cat. No.: B13437303

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive explanation of the data and methodologies presented in a typical Certificate of Analysis (CoA) for **Thiodiglycol-d8** (2,2'-Thiobis(ethanol)-d8).

Understanding the components of a CoA is crucial for ensuring the quality, identity, and purity of this isotopically labeled internal standard, which is vital for accurate quantification in various analytical applications, particularly in toxicology and environmental monitoring.^{[1][2]}

Thiodiglycol-d8 serves as an internal standard for the analysis of Thiodiglycol, the primary hydrolysis product of the chemical warfare agent sulfur mustard.^{[1][3]}

Product Identification and General Information

A Certificate of Analysis begins with fundamental identifying information for the specific lot of **Thiodiglycol-d8**. This section ensures traceability and provides key physical and chemical properties.

Parameter	Typical Specification	Significance
Product Name	Thiodiglycol-d8	The common name for the deuterated analog of Thiodiglycol.
Synonyms	2,2'-Thiobis[ethanol]-d8, Bis(2-hydroxyethyl) Sulfide-d8	Alternative chemical names that may be used in literature and databases.[3]
CAS Number	1435934-55-6	A unique numerical identifier assigned by the Chemical Abstracts Service.[4][5]
Molecular Formula	C ₄ H ₂ D ₈ O ₂ S	Describes the elemental composition, indicating the presence of 8 deuterium atoms.[1]
Molecular Weight	130.24 g/mol	The mass of one mole of the substance, reflecting the incorporation of deuterium.[1][3][5][6]
Appearance	Colorless Liquid	A basic physical property confirming the expected state and color of the material.[1][4]
Solubility	Miscible with water, methanol, ethanol	Important information for sample preparation and handling.[1]

Quantitative Analysis: Purity and Isotopic Enrichment

This section details the critical quantitative data that attests to the quality of the standard. High chemical purity and isotopic enrichment are paramount for its function as an internal standard.

Analytical Test	Methodology	Typical Specification	Significance
Chemical Purity	Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC)	≥98%	Determines the percentage of the desired compound relative to any non-isotopic impurities. [7] [8]
Isotopic Purity (Enrichment)	Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) Spectroscopy	≥98%	Measures the percentage of molecules that contain the desired number of deuterium atoms. [9] [10]
Deuterium Incorporation	Mass Spectrometry (MS)	≥99 atom % D	Specifies the percentage of deuterium at the labeled positions.
Residual Solvents	Headspace Gas Chromatography (HS-GC)	Conforms to specification (e.g., <0.5%)	Identifies and quantifies any remaining solvents from the synthesis and purification process.
Water Content	Karl Fischer Titration	≤0.5%	Determines the amount of water present, which can affect concentration accuracy.

Experimental Protocols

Detailed methodologies are essential for the reproducibility and validation of the analytical results presented in the CoA.

Purity Determination by Gas Chromatography (GC)

- Objective: To separate and quantify **Thiodiglycol-d8** from any volatile impurities.
- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) is commonly used.
- Procedure:
 - A dilute solution of the **Thiodiglycol-d8** standard is prepared in a suitable solvent (e.g., methanol).
 - A small volume (typically 1 μL) of the solution is injected into the GC inlet, where it is vaporized.
 - The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The column's stationary phase separates compounds based on their boiling points and polarity.
 - As each compound elutes from the column, it is detected by the FID.
 - The purity is calculated based on the area of the **Thiodiglycol-d8** peak relative to the total area of all peaks in the chromatogram.

Isotopic Enrichment and Identity Confirmation by Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and determine the isotopic distribution of the deuterated compound.
- Instrumentation: Typically performed using Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Impact (EI) ionization.^[2]
- Procedure:
 - The sample is introduced into the mass spectrometer, often after separation by GC.
 - Molecules are ionized, causing them to fragment into characteristic patterns.

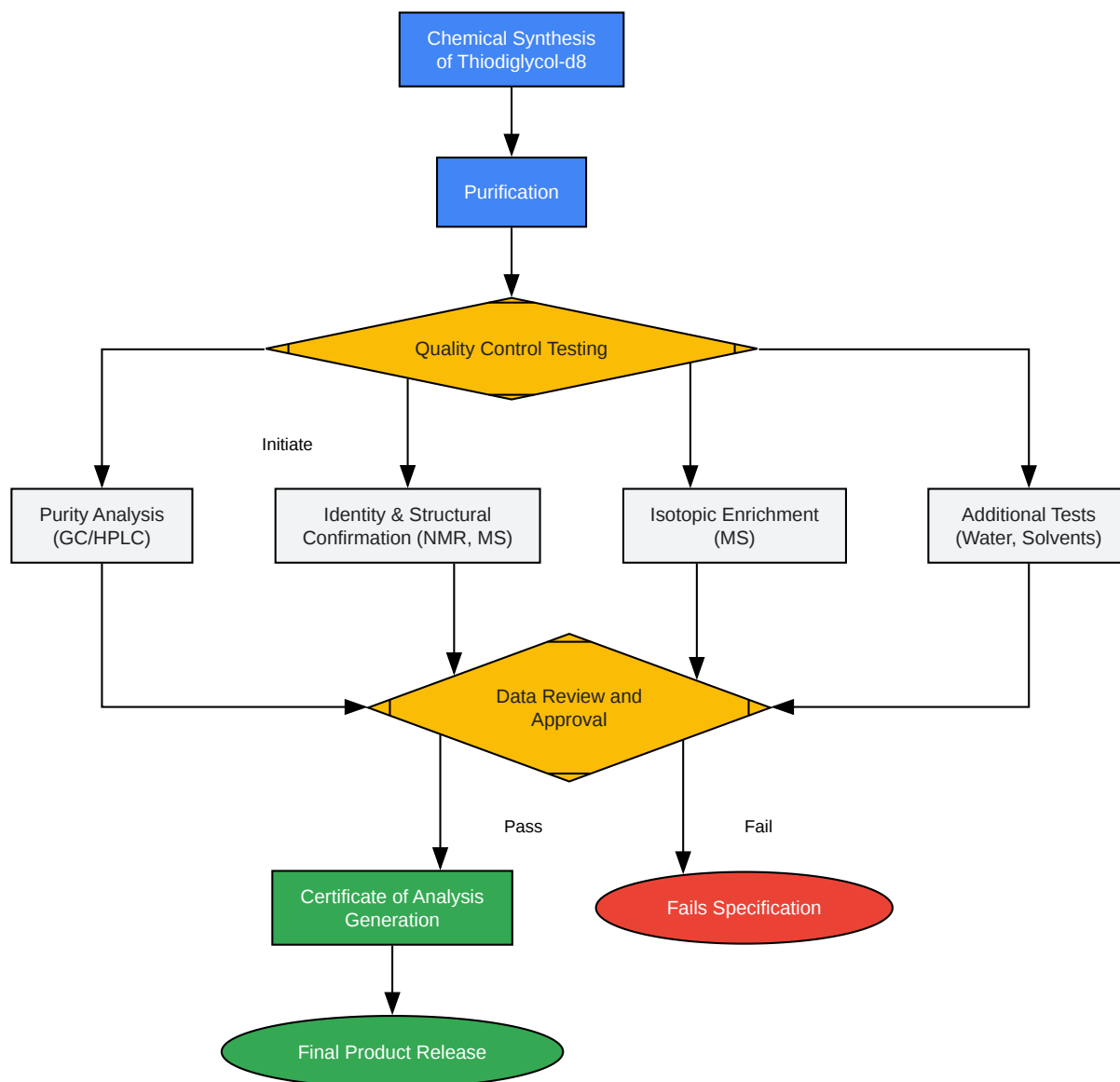
- The mass-to-charge ratio (m/z) of the molecular ion and its fragments are measured.
- The mass spectrum will show a cluster of peaks corresponding to molecules with varying numbers of deuterium atoms (isotopologues).
- Isotopic enrichment is calculated by comparing the intensity of the peak for the fully deuterated molecule (d_8) to the intensities of peaks for molecules with fewer deuterium atoms (d_0 - d_7).^{[9][10]}

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure and the position of the deuterium labels.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Procedure:
 - A small amount of the sample is dissolved in a deuterated solvent (e.g., $CDCl_3$).
 - 1H NMR and ^{13}C NMR spectra are acquired.
 - In the 1H NMR spectrum of **Thiodiglycol- d_8** , the signals corresponding to the hydrogens on the ethyl groups should be absent or significantly diminished, confirming successful deuteration.
 - The ^{13}C NMR spectrum will show signals consistent with the carbon backbone of the Thiodiglycol molecule.

Visualizing the Certificate of Analysis Workflow

The following diagram illustrates the logical flow of the certification process for a **Thiodiglycol- d_8** standard, from synthesis to the final issuance of the CoA.

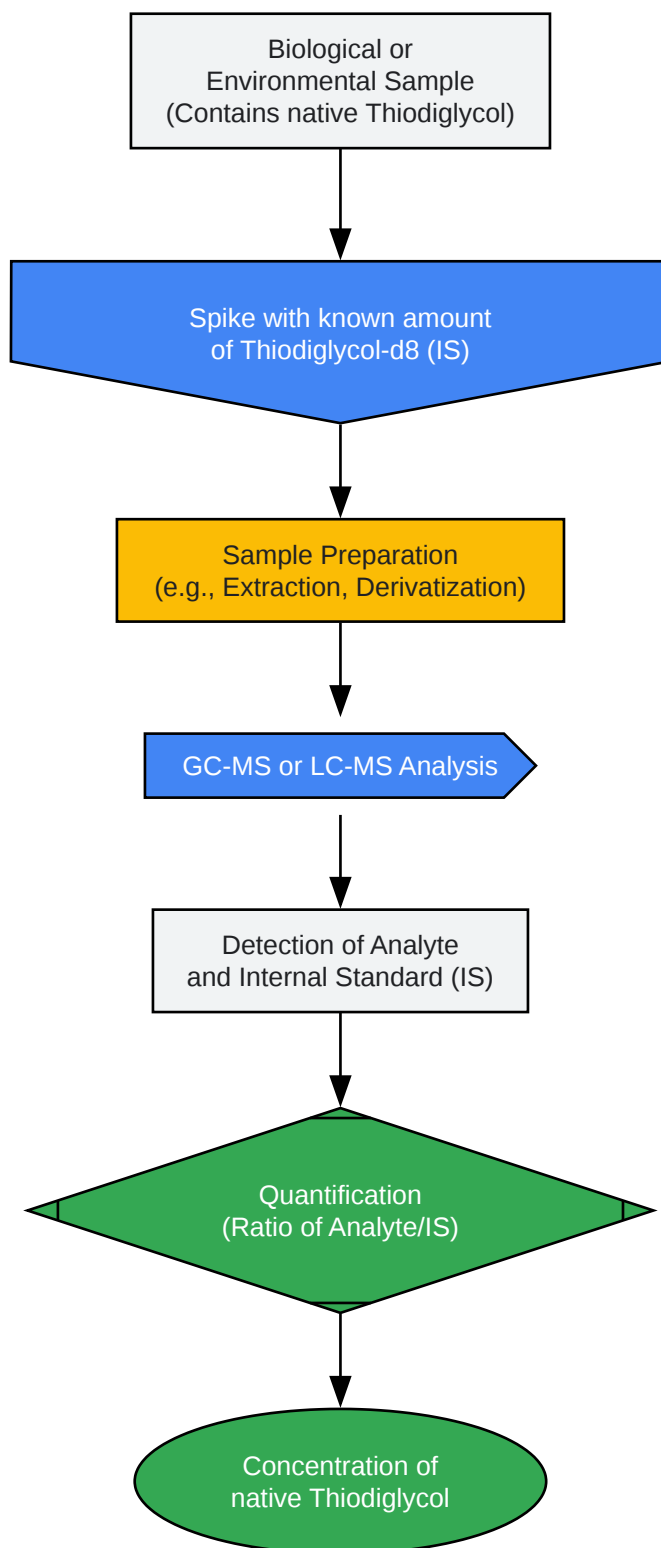


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Caption: Workflow for the certification of **Thiodiglycol-d8**.

Signaling Pathways and Logical Relationships

While **Thiodiglycol-d8** itself is an analytical standard and not a therapeutic agent with a signaling pathway, we can visualize the logical relationship of its application in a typical quantitative workflow using a stable isotope dilution assay.



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Caption: Logical workflow of a stable isotope dilution assay.

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